

Rediocide C: A Technical Overview of a Bioactive Diterpenoid

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Compound of Interest

Compound Name: *Rediocide C*

Cat. No.: *B15557561*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Rediocide C is a complex diterpenoid isolated from the roots of *Trigonostemon reidioides*, a plant species found in Southeast Asia.^[1] As a member of the daphnane family of diterpenoids, **Rediocide C** possesses a highly oxygenated and intricate molecular architecture, which contributes to its notable biological activities. This technical guide provides a comprehensive overview of the known physicochemical properties and biological activities of **Rediocide C**, intended to serve as a resource for researchers and professionals in the fields of natural product chemistry, pharmacology, and drug development.

Physicochemical Properties

Rediocide C is characterized by the following molecular identifiers and properties:

Property	Value	Reference
CAS Number	677277-98-4	[1][2][3][4]
Molecular Formula	C46H54O13	[2][3][5]
Molecular Weight	814.91 g/mol	[4]
Source	Trigonostemon reidioides (Kurz) Craib	[1][5]

Biological Activities and Quantitative Data

Rediocide C has demonstrated significant bioactivity in two key areas: as an acaricidal agent against house dust mites and as an antimycobacterial agent against the causative organism of tuberculosis.

Biological Activity	Target Organism	Metric	Value	Reference
Acaricidal	Dermatophagoides pteronyssinus	LC50	5.59 µg/cm ²	[1]
Antimycobacterial	Mycobacterium tuberculosis	MIC	3.84 µM	[1]

Experimental Protocols

Detailed experimental protocols from the primary literature are not readily available. However, based on established methodologies for assessing acaricidal and antimycobacterial activities, the following protocols are presented as plausible approaches for evaluating the efficacy of **Rediocide C**.

Acaricidal Activity Assay (Plausible Protocol)

This protocol describes a method for determining the lethal concentration (LC50) of **Rediocide C** against the common house dust mite, *Dermatophagoides pteronyssinus*.

- **Preparation of Test Substance:** **Rediocide C** is dissolved in an appropriate solvent, such as dimethyl sulfoxide (DMSO), to create a stock solution. A series of dilutions are then prepared from the stock solution to achieve a range of test concentrations.
- **Test Arenas:** A defined area (e.g., 1 cm²) on a suitable substrate, such as filter paper or glass, is treated with a specific volume of each **Rediocide C** dilution. The solvent is allowed to evaporate completely.
- **Mite Exposure:** A known number of adult house dust mites (e.g., 20-30) are introduced into each test arena. The arenas are then maintained under controlled conditions of temperature and humidity (e.g., 25°C and 75% relative humidity) for a specified period (e.g., 24 or 48 hours).
- **Mortality Assessment:** After the exposure period, the number of dead and live mites in each arena is counted under a microscope. Mites that are unable to move when prodded are considered dead.
- **Data Analysis:** The percentage mortality is calculated for each concentration of **Rediocide C**. The LC50 value, the concentration that causes 50% mortality of the mites, is then determined using probit analysis or other appropriate statistical methods.

Antimycobacterial Activity Assay (Plausible Protocol)

This protocol outlines a broth microdilution method for determining the Minimum Inhibitory Concentration (MIC) of **Rediocide C** against *Mycobacterium tuberculosis*.^{[6][7][8][9][10]}

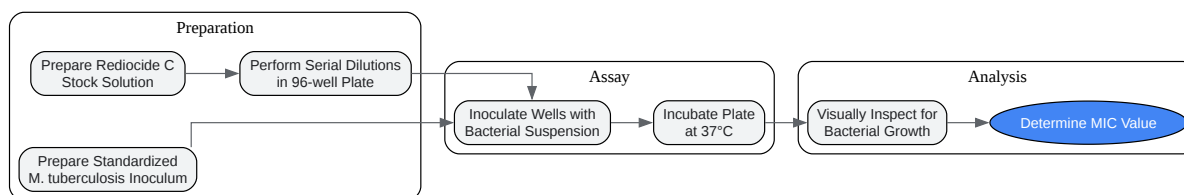
- **Preparation of Test Substance:** A stock solution of **Rediocide C** is prepared in a suitable solvent (e.g., DMSO). Serial two-fold dilutions are then made in a 96-well microtiter plate containing a liquid culture medium suitable for *M. tuberculosis*, such as Middlebrook 7H9 broth.
- **Inoculum Preparation:** A standardized inoculum of *M. tuberculosis* H37Rv is prepared to a specific turbidity, corresponding to a known concentration of colony-forming units (CFU) per milliliter.
- **Inoculation:** Each well of the microtiter plate, containing the diluted **Rediocide C**, is inoculated with the bacterial suspension. Control wells containing medium only (sterility

control) and medium with the bacterial inoculum (growth control) are also included.

- Incubation: The microtiter plate is sealed and incubated at 37°C for a period of 7 to 14 days, or until visible growth is observed in the growth control wells.
- MIC Determination: The MIC is defined as the lowest concentration of **Rediocide C** that completely inhibits the visible growth of *M. tuberculosis*. This is determined by visual inspection of the microtiter plate.

Visualizations

Experimental Workflow for Antimycobacterial Activity



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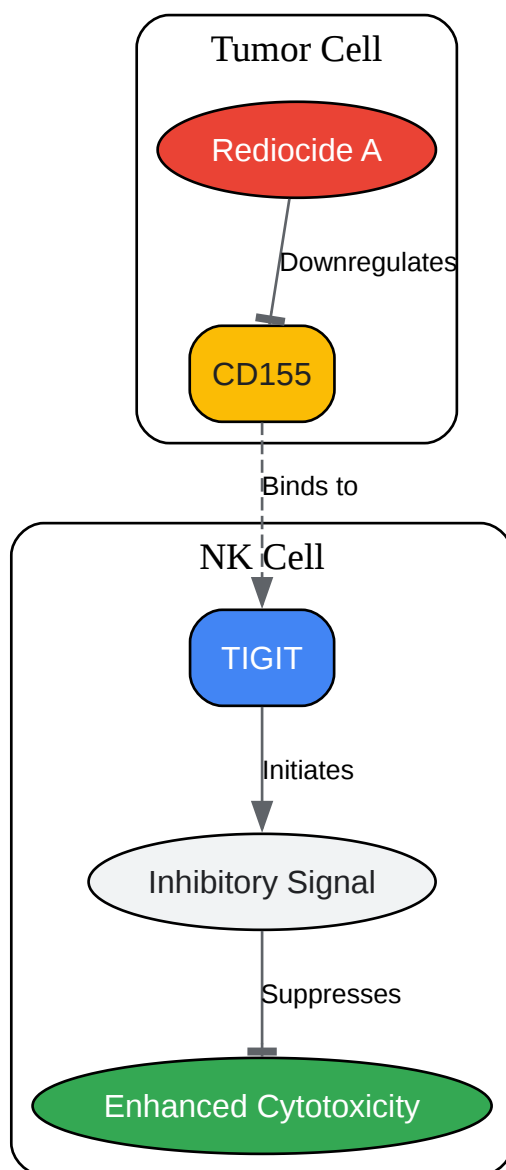
Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC) of **Rediocide C**.

Signaling Pathway of a Related Diterpenoid: Rediocide A

Disclaimer: The following diagram illustrates the signaling pathway of Rediocide A, a structurally related compound from the same plant source. The direct relevance of this pathway to **Rediocide C** has not been experimentally confirmed and is presented here for contextual and comparative purposes.

Recent research has shown that Rediocide A can overcome tumor immuno-resistance to Natural Killer (NK) cells by downregulating the expression of CD155 on non-small cell lung cancer cells.[11][12] CD155 is a ligand for the immune checkpoint receptor TIGIT, which is

expressed on NK cells and T cells. By reducing CD155 levels, Rediocide A may disrupt the inhibitory TIGIT/CD155 signaling axis, thereby enhancing the cytotoxic activity of NK cells against tumor cells.[11][12][13]



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Caption: Speculative signaling pathway of Rediocide A, a related compound.

Conclusion

Rediocide C is a promising bioactive natural product with demonstrated acaricidal and antimycobacterial properties. Further research is warranted to fully elucidate its mechanisms of action and to explore its potential for development into new therapeutic or pest control agents. The information provided in this technical guide serves as a foundational resource to stimulate and support future investigations into this intriguing diterpenoid.

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